

5-Phenylmorpholin-3-one: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **5-Phenylmorpholin-3-one**

Cat. No.: **B1289996**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **5-Phenylmorpholin-3-one**, a key chemical intermediate. This document details its chemical identity, physical properties, and available spectral data, alongside a detailed experimental protocol for its synthesis.

Core Compound Information

5-Phenylmorpholin-3-one is a heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. It exists as a racemic mixture and as individual enantiomers, each with distinct properties and applications.

Identifier	Racemic 5- Phenylmorpholin- 3-one	(S)-5- Phenylmorpholin- 3-one	(R)-5- Phenylmorpholin- 3-one
CAS Number	1260672-03-4[1]	1052209-96-7[2]	192815-71-7[3]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	C ₁₀ H ₁₁ NO ₂ [2]	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol [1]	177.20 g/mol [4]	177.2 g/mol [3]
Appearance	Solid[1]	-	Off-white solid[3]
Purity	98%[1]	-	95%[3]
Storage	-	Sealed in dry, 2-8°C[4]	Store at 0-8°C[3]

Spectral Data

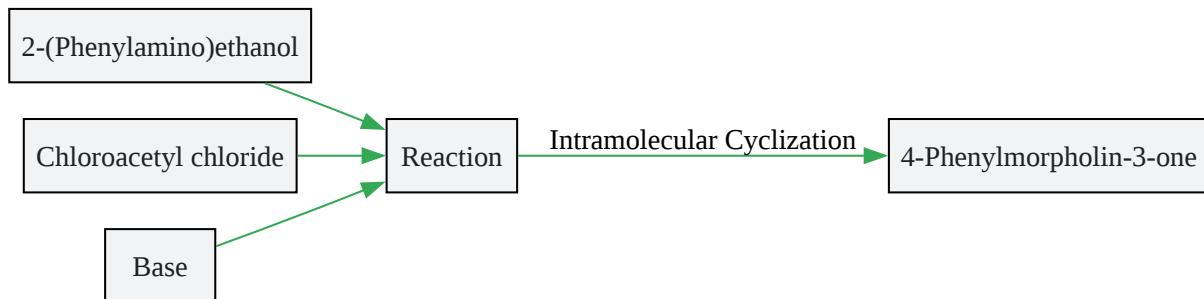
Precise spectral data for **5-Phenylmorpholin-3-one** is not readily available in the public domain. Commercial suppliers indicate the availability of NMR, HPLC, and LC-MS data upon request. For structurally related compounds, general spectral features can be inferred, but experimental data for the title compound is essential for definitive characterization.

Experimental Protocols

Synthesis of 4-Phenylmorpholin-3-one (A Related Compound)

While a specific protocol for **5-Phenylmorpholin-3-one** is not detailed in the provided search results, a method for the synthesis of the related compound, 4-phenylmorpholin-3-one, has been reported. This procedure can serve as a foundational method for the synthesis of the target molecule, likely with modifications to the starting materials.

Reaction Scheme:



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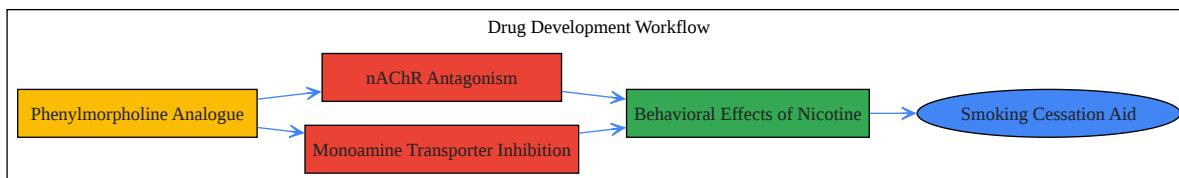
Caption: General reaction scheme for the synthesis of 4-phenylmorpholin-3-one.

Procedure:

A common synthetic route involves the reaction of a substituted aniline with a haloacetyl halide followed by intramolecular cyclization. For example, the synthesis of N-phenylmorpholine compounds can be achieved by heating a substituted phenylamine and 2-chloroethyl ether in the presence of an alkali base. The reaction is typically carried out without a solvent at temperatures ranging from 130-180°C.

Signaling Pathways and Logical Relationships

The structural motif of **5-phenylmorpholin-3-one** is a component of various biologically active molecules. Understanding its role within these larger structures can be visualized through signaling pathway diagrams. For instance, derivatives of phenylmorpholine are being investigated for their effects on monoamine uptake and nicotinic acetylcholine receptor function, which are relevant in the development of smoking cessation aids.



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Caption: Logical workflow illustrating the investigation of phenylmorpholine analogues as potential smoking cessation aids.

Conclusion

5-Phenylmorpholin-3-one is a valuable building block in the synthesis of complex organic molecules with potential therapeutic applications. While detailed spectral and synthetic data in the public domain are limited, this guide provides the foundational information necessary for researchers to source and utilize this compound effectively. Further investigation into its synthesis and characterization is warranted to fully explore its potential in drug discovery and development.

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